

# Personal protective equipment for handling 3'-DMTr-dG(iBu)

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## Compound of Interest

Compound Name: 3'-DMTr-dG(iBu)

Cat. No.: B12405374

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## Essential Safety and Handling Guide for 3'-DMTr-dG(iBu)

Topic: Personal Protective Equipment for Handling 3'-DMTr-dG(iBu)

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions. Become customers' preferred source for information on laboratory safety and chemical handling, building deep trust by providing value beyond the product itself.

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and handling information for 3'-O-(4,4'-Dimethoxytrityl)-N2-isobutyryl-2'-deoxyguanosine, a key reagent in oligonucleotide synthesis. Adherence to these guidelines is essential for ensuring personal safety and maintaining the integrity of the compound.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling 3'-DMTr-dG(iBu), which is a solid powder.<sup>[1]</sup> The level of protection should be determined by a site-specific risk assessment.

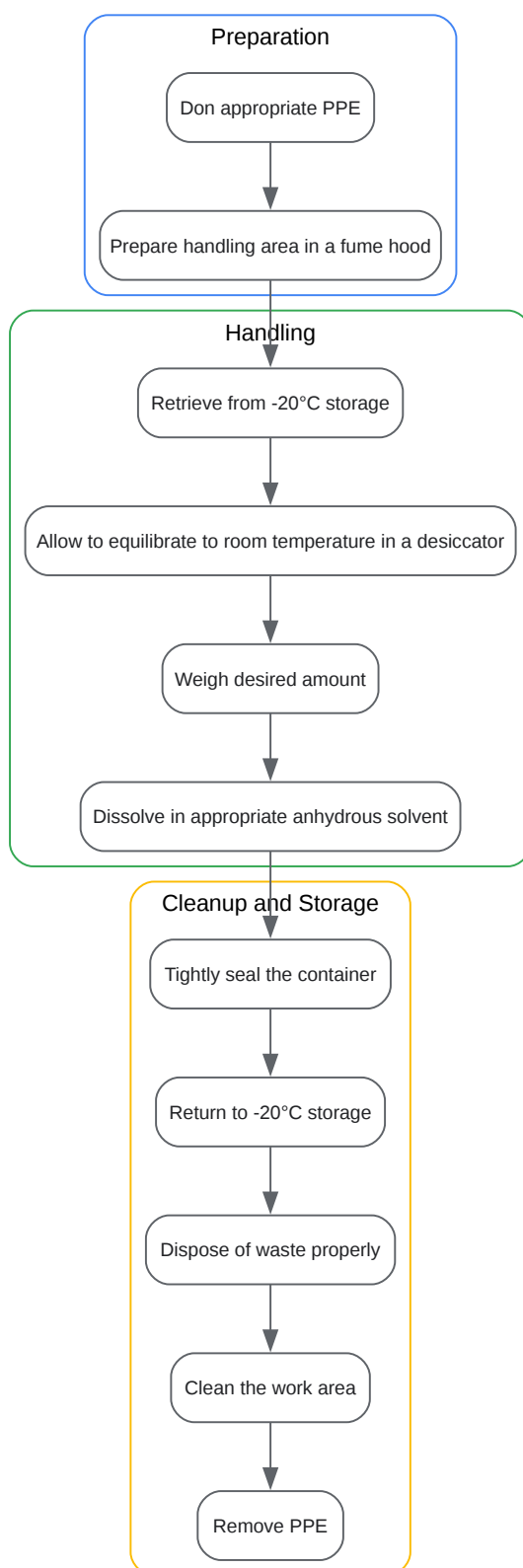
Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.[2][3] A face shield should be worn in addition to goggles when there is a splash hazard.[2]	To protect against splashes of solvents used with the compound and from airborne powder.
Hand Protection	Disposable nitrile gloves.[2] Consider double gloving for added protection.	To prevent skin contact with the chemical. Change gloves immediately if contaminated.
Body Protection	A laboratory coat is the minimum requirement. Chemical-resistant coveralls may be necessary for larger quantities or in case of a spill.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled in a well-ventilated area or a chemical fume hood. If weighing or handling large quantities of the powder, a NIOSH-approved respirator may be necessary.	To prevent inhalation of the powder.
Foot Protection	Closed-toe shoes.	To protect feet from spills and falling objects.

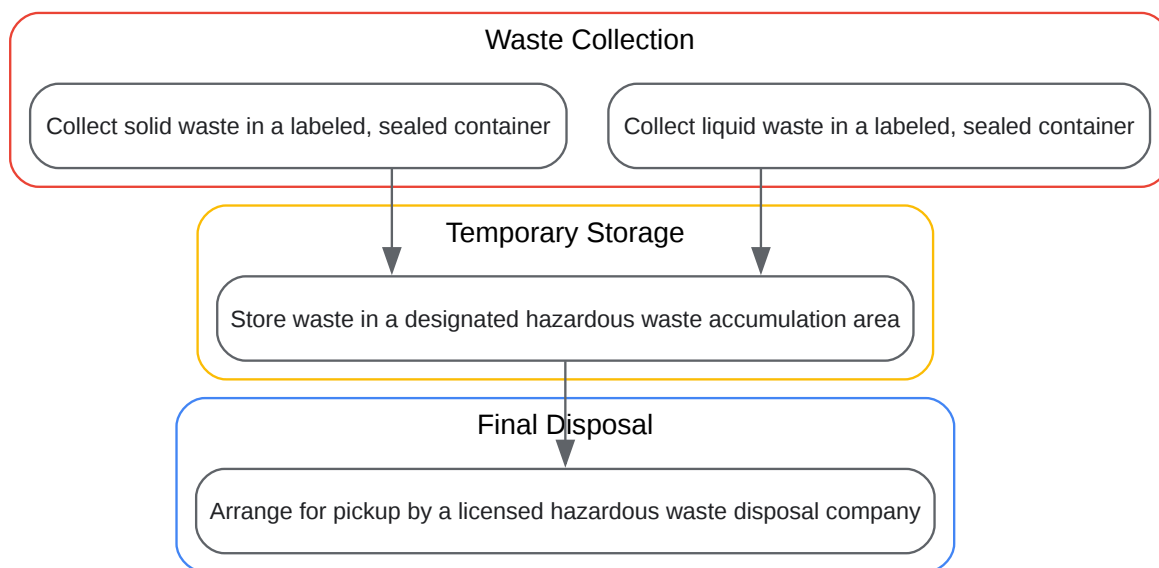
## Handling and Storage

### Storage:

- Store at -20°C in a tightly sealed container.
- Keep in a dry place, protected from humidity.

Handling Workflow:





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## References

- 1. bocsci.com [bocsci.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
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